

spectral data for alpha-Guaiene (NMR, IR, Mass Spec)

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Spectral Data of alpha-Guaiene: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectral data for the sesquiterpene **alpha-Guaiene**, a compound of interest in various fields, including fragrance, flavoring, and pharmaceuticals. This document outlines the key spectral characteristics in Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS), supported by detailed experimental protocols for data acquisition.

Quantitative Spectral Data

The following tables summarize the key quantitative data obtained from the spectral analysis of alpha-Guaiene.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: 1H and 13C NMR Spectroscopic Data for α -Guaiene.[1]



Position	13C Chemical Shift (ppm)	1H Chemical Shift (ppm)
1	49.8	2.65 (m)
2	26.9	1.95-2.05 (m)
3	31.8	1.55-1.65 (m)
4	43.1	2.45 (m)
5	149.2	-
6	35.1	2.80 (m)
7	48.5	2.80 (m)
8	26.1	1.80-1.90 (m)
9	125.8	5.30 (t, J=7.0 Hz)
10	139.7	-
11	149.9	-
12	21.0	1.70 (s)
13	108.9	4.70 (s), 4.72 (s)
14	16.5	0.95 (d, J=7.0 Hz)
15	25.9	1.05 (d, J=7.0 Hz)

Note: Data is compiled from typical values and may vary slightly based on the solvent and experimental conditions.

Mass Spectrometry (MS)

Table 2: Key Mass Spectrometry Fragmentation Data for α -Guaiene.[1]



m/z	Relative Intensity	Possible Fragment
204	Low	[C15H24]+ (Molecular Ion)
189	Moderate	[M - CH ₃] ⁺
161	Moderate	[M - C ₃ H ₇]+
105	High (Base Peak)	[C ₈ H ₉] ⁺
93	Significant	[C7H9] ⁺

Infrared (IR) Spectroscopy

Table 3: Characteristic Infrared Absorption Bands for α -Guaiene.

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3080	Medium	=C-H stretch (exocyclic methylene)
~2960-2850	Strong	C-H stretch (alkane)
~1640	Medium	C=C stretch (alkene)
~1450	Medium	C-H bend (alkane)
~885	Strong	=C-H bend (out-of-plane, exocyclic methylene)

Experimental Protocols

The following are detailed methodologies for the acquisition of spectral data for **alpha-Guaiene**.

NMR Spectroscopy

Sample Preparation:

• Weigh approximately 5-25 mg of purified alpha-Guaiene.



- Dissolve the sample in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl₃) in a clean, dry NMR tube.
- Ensure the sample is fully dissolved and free of any particulate matter by filtering it through a small plug of glass wool in a Pasteur pipette if necessary.

Instrumentation and Data Acquisition:

- Spectrometer: A high-field NMR spectrometer (e.g., 400 MHz or higher) equipped with a 5 mm probe.
- 1H NMR:
 - Pulse Sequence: Standard single-pulse sequence.
 - Acquisition Parameters: Acquire a sufficient number of scans to achieve a good signal-to-noise ratio. Typical parameters include a spectral width of 10-15 ppm, a relaxation delay of 1-2 seconds, and an acquisition time of 2-4 seconds.
- 13C NMR:
 - Pulse Sequence: Proton-decoupled pulse sequence (e.g., zgpg30).
 - Acquisition Parameters: A wider spectral width (e.g., 0-220 ppm) is required. Due to the lower natural abundance of 13C, a larger number of scans and a longer relaxation delay (e.g., 2-5 seconds) are necessary.
- 2D NMR (COSY, HSQC, HMBC): Standard pulse programs and parameters are used to establish proton-proton and proton-carbon correlations for complete structural assignment.

Gas Chromatography-Mass Spectrometry (GC-MS)

Sample Preparation:

• Prepare a dilute solution of **alpha-Guaiene** in a volatile organic solvent (e.g., hexane or ethyl acetate) at a concentration of approximately 1 mg/mL.

Instrumentation and Data Acquisition:



- Gas Chromatograph (GC):
 - Column: A non-polar capillary column, such as a DB-5ms or HP-5ms (30 m x 0.25 mm i.d.,
 0.25 μm film thickness), is typically used.
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
 - Injector: Split/splitless injector, operated in split mode with a split ratio of 50:1. The injector temperature is typically set to 250°C.
 - Oven Temperature Program: An initial temperature of 60°C held for 2 minutes, then ramped to 240°C at a rate of 3°C/min, and held for 5 minutes.
- Mass Spectrometer (MS):
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Analyzer: Quadrupole or Ion Trap.
 - Scan Range: m/z 40-400.
 - Ion Source Temperature: 230°C.
 - Transfer Line Temperature: 280°C.

Fourier-Transform Infrared (FT-IR) Spectroscopy

Sample Preparation (Neat Liquid):

- Place a single drop of pure alpha-Guaiene onto the surface of a clean, dry salt plate (e.g., NaCl or KBr).
- Place a second salt plate on top of the first, gently pressing to form a thin liquid film between the plates.

Instrumentation and Data Acquisition:

Spectrometer: A Fourier-Transform Infrared (FT-IR) spectrometer.



Mode: Transmission.

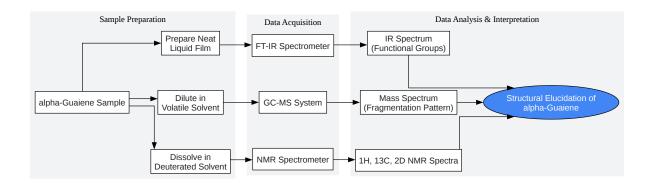
• Spectral Range: 4000-400 cm⁻¹.

Resolution: 4 cm⁻¹.

- Scans: A minimum of 16 scans are co-added to improve the signal-to-noise ratio.
- Background: A background spectrum of the clean, empty salt plates should be acquired prior to running the sample.

Workflow and Logical Relationships

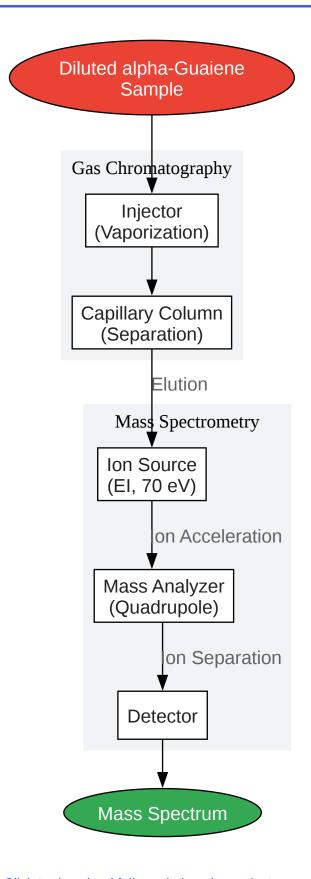
The following diagrams illustrate the logical workflow for the spectral analysis of **alpha-Guaiene**.



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Caption: Workflow for the spectral analysis of alpha-Guaiene.





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Caption: Detailed workflow of the GC-MS analysis process.



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References

- 1. eng.uc.edu [eng.uc.edu]
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